Application Notes and Protocols for OX04528 Stock Solution Preparation in DMSO

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*OX04528*
Cat. No.:	*B15607985*

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Introduction

OX04528 is a potent and selective G protein-coupled receptor 84 (GPR84) agonist. As a critical tool in immunological and metabolic research, the accurate preparation of a stock solution is paramount for reproducible experimental results. These application notes provide a detailed protocol for the preparation of a stock solution of **OX04528** in dimethyl sulfoxide (DMSO), along with relevant technical data and a diagram of the GPR84 signaling pathway.

Compound Information

A thorough understanding of the physicochemical properties of **OX04528** is essential for the accurate preparation of stock solutions.

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Property	Value	Source
Compound Name	OX04528	
Molecular Formula	$C_{16}H_{13}F_6NO_2$	
Molecular Weight	365.28 g/mol	
Appearance	Solid	
Purity	>98% (HPLC)	
Solubility in DMSO	Sparingly Soluble (1-10 mg/mL)	
EC_{50}	5.98 pM for inhibition of FSK-induced cAMP production in CHO-hGPR84 cells	
Storage Conditions (Powder)	-20°C for 3 years, 4°C for 2 years	
Storage Conditions (in Solvent)	-80°C for 6 months, -20°C for 1 month	

Experimental Protocol: Preparation of a 10 mM **OX04528** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **OX04528** in DMSO. The concentration can be adjusted based on experimental requirements.

Materials and Equipment:

- **OX04528** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber or clear glass vials with screw caps
- Analytical balance (readable to 0.01 mg)

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- Spatula
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (water bath)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-Preparation:
  - Don all appropriate PPE.
  - Ensure the analytical balance is calibrated and level.
  - If the compound is light-sensitive, prepare the stock solution in amber glass vials or wrap clear vials in aluminum foil.
- Weighing the Compound:
  - Place a clean, empty vial on the analytical balance and tare it.
  - Carefully weigh the desired amount of **OX04528** powder into the vial. For a 1 mL 10 mM stock solution, the required mass is calculated as follows:
    - Mass (mg) = Molarity (mol/L) * Volume (L) * Molecular Weight (g/mol) * 1000 (mg/g)
    - Mass (mg) = 0.010 mol/L * 0.001 L * 365.28 g/mol * 1000 mg/g = 3.65 mg
- Dissolution:
  - Add the calculated volume of anhydrous DMSO to the vial containing the weighed **OX04528**. For a 10 mM solution, this would be 1 mL.
  - Securely cap the vial.

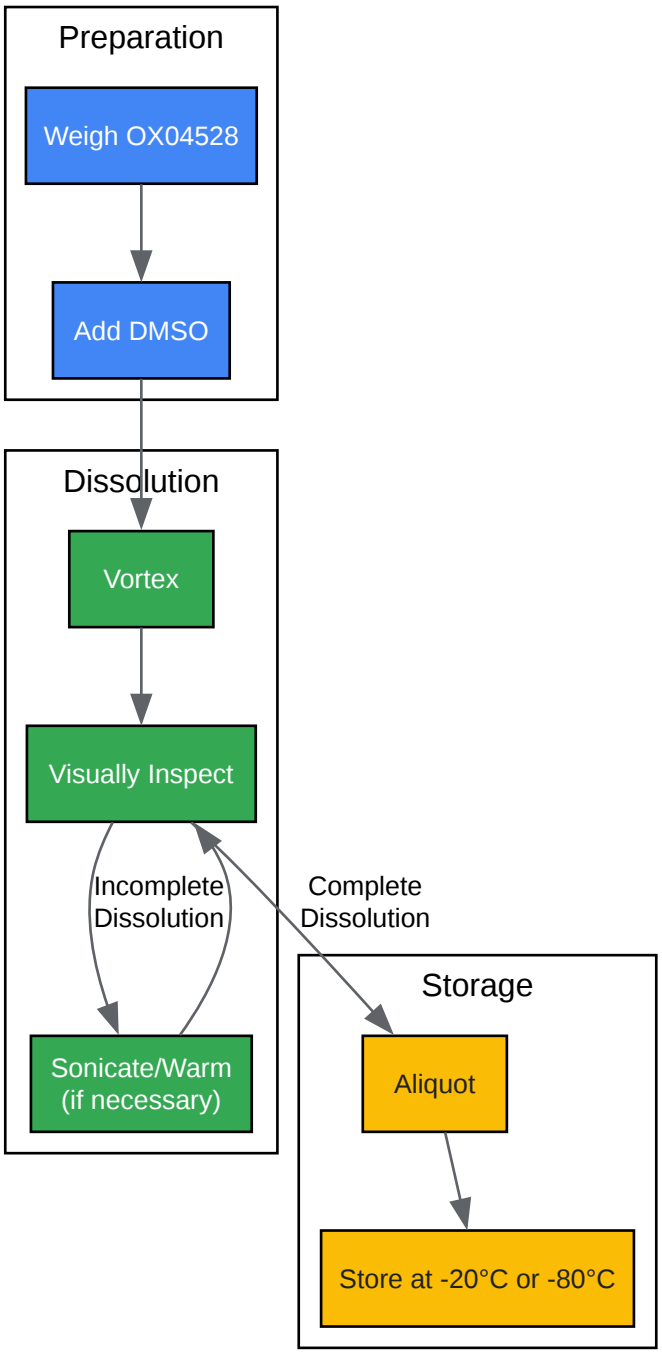
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- Vortex the solution vigorously for 1-2 minutes.
- Visually inspect the solution for any undissolved particles. Due to the sparingly soluble nature of **OX04528**, complete dissolution may not occur immediately.

- Enhancing Solubility (if necessary):
  - If undissolved particles remain, place the vial in a sonicating water bath for 10-15 minutes.
  - Alternatively, gently warm the solution to 37°C for 10 minutes, followed by vortexing. Caution: Only apply gentle heat if the compound is known to be heat-stable.
  - Visually inspect again for complete dissolution.
- Storage:
  - Once the compound is fully dissolved, the stock solution is ready for use.
  - For short-term storage (up to 1 month), store the stock solution at -20°C.
  - For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.
  - Clearly label the vials with the compound name, concentration, solvent, and date of preparation.

Experimental Workflow

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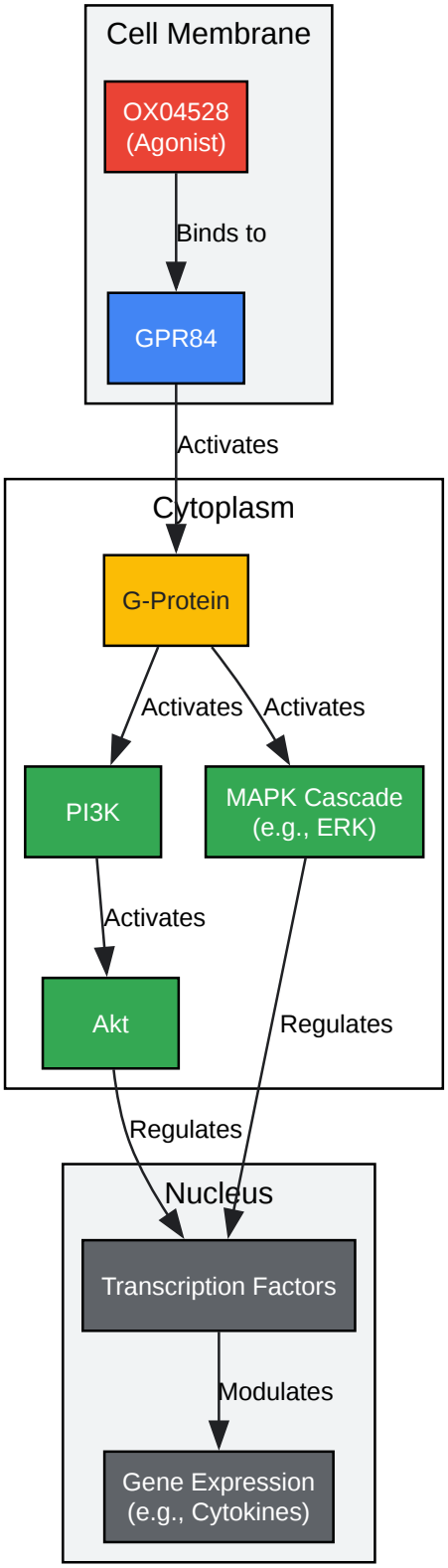
Caption: Workflow for preparing **OX04528** stock solution in DMSO.

GPR84 Signaling Pathway

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OX04528 acts as an agonist for GPR84, a G protein-coupled receptor primarily expressed on immune cells. Activation of GPR84 by agonists initiates a cascade of intracellular signaling events that modulate cellular functions.[1] The binding of an agonist like **OX04528** to GPR84 can lead to the stimulation of downstream signaling pathways, including the MAP kinase and PI3K-Akt pathways.[1] These pathways are crucial in regulating various cellular processes such as cytokine production, cell migration, and survival.[1]

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Caption: Simplified GPR84 signaling pathway upon agonist binding.

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References

- 1. What are GPR84 agonists and how do they work? [synapse.patsnap.com]
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